Application Notes and Protocols: 2-(3-Pentyl)pyridine in Fragrance Formulation

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Compound of Interest

Compound Name:	*2-(3-Pentyl)pyridine*
CAS No.:	*7399-50-0*
Cat. No.:	*B1584418*

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Introduction

2-(3-Pentyl)pyridine, also identified by its IUPAC name 2-(1-ethylpropyl)pyridine, is a heterocyclic aromatic compound recognized for its utility in fragrance formulations. As a member of the alkylpyridine family, it contributes unique olfactory characteristics that can be pivotal in the development of novel and impactful scent profiles. This guide provides an in-depth exploration of **2-(3-Pentyl)pyridine**, from its chemical and olfactory properties to detailed protocols for its synthesis, quality control, and application in perfumery. While specific sensory data for this exact isomer is not widely published in public literature, this document synthesizes available information on closely related analogues to provide an authoritative and practical framework for its use. The International Fragrance Association (IFRA) includes 2-(1-Ethylpropyl)pyridine in its Transparency List of fragrance ingredients, confirming its use in the industry[1].

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Part 1: Chemical and Olfactory Profile

Chemical Identity and Properties

A clear understanding of the physicochemical properties of **2-(3-Pentyl)pyridine** is fundamental to its effective application in fragrance formulation.

Property	Value	Source
IUPAC Name	2-(1-ethylpropyl)pyridine	[1]
Synonyms	2-(3-Pentyl)pyridine, 3-(2-Pyridyl)pentane	[2][3]
CAS Number	7399-50-0	[1]
Molecular Formula	$C_{10}H_{15}N$	[2]
Molecular Weight	149.23 g/mol	[2]
Appearance	Colorless to pale yellow liquid (estimated)	[1]
Boiling Point	194-196 °C at 760 mmHg (estimated)	[1]
Flash Point	51.30 °C (124.00 °F) TCC (estimated)	[1]
Solubility	Soluble in alcohol; sparingly soluble in water	[1]

Inferred Olfactory Profile

While a specific, detailed odor description for **2-(3-Pentyl)pyridine** is not readily available in public-facing literature, the olfactory characteristics of structurally similar alkylpyridines provide strong indications of its scent profile. Alkylpyridines are generally known for their green, and often nutty or vegetative, notes[4][5].

- 2-Pentylpyridine (n-pentyl isomer): Described as having fatty, tallow, green pepper, mushroom, and herbal notes[4].

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- 2-Ethylpyridine: Possesses a green, grassy odor[6][7].
- Other 2,4-dialkyl-pyridines: Patents describe related compounds as having "natural green, spicy-bell pepper" and "green peas note with a violet, powdery aspect".

Based on these analogues, the olfactory profile of **2-(3-Pentyl)pyridine** can be inferred as:

- Primary Notes: Green, vegetative.
- Secondary Notes: Likely to possess nuances of green bell pepper, with a potential for earthy, nutty, or spicy facets. The branched pentyl group, compared to a linear one, may introduce a subtle complexity and slightly different volatility.

It is important to note that the closely related 2-pentylpyridine is recommended for use in flavor applications and is designated as "not for fragrance use"[4]. This highlights the importance of evaluating each isomer independently for its specific olfactory properties and safety profile for fragrance applications.

Part 2: Application in Fragrance Formulation

The unique green and potentially spicy character of **2-(3-Pentyl)pyridine** makes it a valuable component for a variety of fragrance types. Its primary function is to introduce a natural, fresh, and vibrant quality.

Logical Framework for Application

Caption: Logical flow of **2-(3-Pentyl)pyridine**'s olfactory contribution to fragrance families.

Use Cases and Synergy with Other Ingredients

- In Fougère Accords: At low concentrations (0.01% - 0.1% of the concentrate), it can impart a crisp, natural green top note, enhancing the herbaceous quality of lavender and the earthy notes of oakmoss.
- In Green Floral Compositions: It can be used to create a "snapped stem" or crushed leaf effect, providing a realistic and vibrant opening to fragrances centered around lily-of-the-valley, hyacinth, or galbanum.

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- In Modern Chypre Structures: A trace amount can add an unexpected, contemporary green facet that contrasts with the traditional citrus top notes and woody-mossy base.

- In Niche and Avant-Garde Perfumery: Higher concentrations (up to 0.5%) could be explored in vegetable-inspired or savory gourmand fragrances, pairing well with notes of tomato leaf, bell pepper, or spices.

Considerations for Formulation

- Impact: **2-(3-Pentyl)pyridine** is a high-impact material. It should be evaluated in dilutions of 1% or even 0.1% in a suitable solvent (e.g., ethanol, dipropylene glycol) to appreciate its nuanced character and avoid overwhelming a composition[8].

- Stability: As a pyridine derivative, its stability in highly acidic or alkaline media should be tested on a case-by-case basis. It is generally stable in typical hydroalcoholic fragrance bases.

- Concentration: The final concentration of **2-(3-Pentyl)pyridine** in a consumer product will depend on the desired effect and the overall fragrance composition, but it is typically used at very low levels[9][10].

Part 3: Protocols

Protocol 1: Synthesis of **2-(3-Pentyl)pyridine** via Grignard Reaction

This protocol describes a common laboratory-scale method for the synthesis of 2-alkylpyridines. The causality behind this choice is its reliability and adaptability for creating specific alkyl substitutions on the pyridine ring.

Workflow Diagram:

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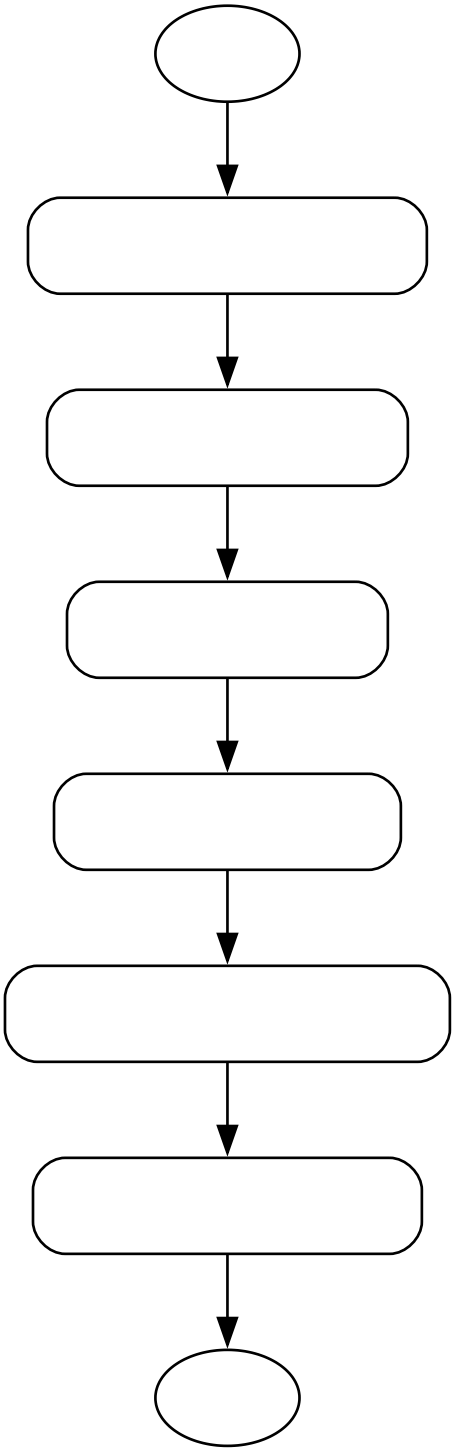

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Caption: Workflow for the synthesis of **2-(3-Pentyl)pyridine**.

Step-by-Step Methodology:

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- Preparation of the Grignard Reagent:
  - To a flame-dried, three-necked flask under an inert atmosphere (N_2 or Ar), add magnesium turnings (1.2 eq).
  - Add anhydrous tetrahydrofuran (THF) to cover the magnesium.
  - Slowly add a solution of 3-bromopentane (1.0 eq) in anhydrous THF dropwise. The reaction is initiated with gentle heating or a crystal of iodine if necessary.
  - Once the reaction starts, maintain a gentle reflux until all the magnesium is consumed. Cool the resulting Grignard reagent to 0 °C.
- Coupling Reaction:
  - In a separate flask, dissolve 2-bromopyridine (1.0 eq) and a catalytic amount of [1,3-Bis(diphenylphosphino)propane]nickel(II) chloride ($NiCl_2$(dppp)) (approx. 1-2 mol%) in anhydrous THF.
  - Cool this solution to 0 °C.
  - Slowly add the prepared Grignard reagent to the 2-bromopyridine solution via cannula.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Work-up and Purification:
  - Cool the reaction mixture to 0 °C and quench by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
  - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
  - Concentrate the filtrate under reduced pressure to obtain the crude product.

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- Purify the crude oil by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.

- Characterization:
  - Confirm the identity and purity of the collected fractions using Gas Chromatography-Mass Spectrometry (GC-MS) and ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy.

Protocol 2: Quality Control and Purity Analysis

Ensuring the purity of **2-(3-Pentyl)pyridine** is crucial for both its olfactory consistency and safety.

Methodology:

- Gas Chromatography-Mass Spectrometry (GC-MS):
  - Objective: To determine purity and identify any volatile impurities.
  - Column: A non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm) is suitable.
  - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min.
  - Injector: 250 °C, split mode.
  - MS Detector: Scan range of 40-400 m/z.
  - Acceptance Criterion: Purity should be ≥95%, with specific attention to the absence of starting materials (2-bromopyridine) and isomeric impurities.

- Refractive Index:
  - Objective: A quick physical parameter check for batch-to-batch consistency.
  - Instrument: Abbe refractometer.
  - Procedure: Measure the refractive index at 20 °C.

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- Acceptance Criterion: The value should fall within a narrow, pre-defined range established for a reference standard.

- Organoleptic Evaluation:
  - Objective: To ensure the olfactory profile meets the desired standard.
  - Procedure: A panel of trained evaluators should assess a 1% dilution of the material on a smelling strip at different time intervals (top, middle, and base notes).
  - Acceptance Criterion: The odor should be characteristic and free from any "off-notes" (e.g., burnt, overly harsh, or uncharacteristic chemical smells).

Protocol 3: Stability and Compatibility Testing

Methodology:

- Accelerated Aging Study:
  - Prepare a 1% solution of **2-(3-Pentyl)pyridine** in a standard fragrance base (e.g., 95% ethanol).
  - Divide the solution into two samples: one stored at room temperature in the dark (control) and one stored at an elevated temperature (e.g., 40-45 °C) in the dark.
  - Analyze both samples by GC-MS and organoleptic evaluation at set time points (e.g., 1, 2, 4, and 8 weeks).
  - Evaluation: Compare the chromatograms for any degradation products and assess any changes in the olfactory profile.

- Discoloration Test:
  - Incorporate **2-(3-Pentyl)pyridine** at a typical use concentration into a simple floral accord containing potentially reactive materials (e.g., indole, vanillin).
  - Observe the sample for any color change over a period of 4 weeks under both ambient and accelerated aging conditions.

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Conclusion

2-(3-Pentyl)pyridine is a valuable fragrance ingredient that can impart a unique and natural green character to a wide range of perfume types. While detailed public information on its specific odor is limited, a comprehensive understanding of its properties and applications can be built upon the extensive knowledge of related alkylpyridines. The protocols provided herein offer a robust framework for the synthesis, analysis, and effective utilization of this compound, enabling fragrance chemists and researchers to explore its full creative potential. As with any high-impact material, careful evaluation in dilution is key to unlocking its nuanced and sophisticated olfactory contributions.

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